

Solubility Profile of Triethyl 2-Phosphonobutyrate in Common Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Triethyl 2-phosphonobutyrate

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This technical guide provides a comprehensive overview of the solubility characteristics of **triethyl 2-phosphonobutyrate**, a versatile reagent in organic synthesis. While precise quantitative solubility data is not extensively documented in publicly available literature, this document consolidates qualitative information and furnishes a detailed experimental protocol for its determination. This guide is intended to support researchers in effectively utilizing **triethyl 2-phosphonobutyrate** in various solvent systems.

Overview of Triethyl 2-Phosphonobutyrate

Triethyl 2-phosphonobutyrate (CAS No. 17145-91-4) is an organophosphorus compound widely employed as a reactant in chemical synthesis. It is a colorless to pale yellow liquid at room temperature.^[1] Its molecular structure, featuring ethyl ester groups, contributes to its solubility in organic media, a critical factor for its application in reactions such as the Horner-Wadsworth-Emmons olefination.^{[2][3]}

Qualitative Solubility of Triethyl 2-Phosphonobutyrate

Based on available chemical data, **triethyl 2-phosphonobutyrate** exhibits good solubility in a range of common organic solvents. Conversely, it is reported to be immiscible or has low

miscibility with water.^{[4][5]} The ester functionalities enhance its lipophilicity, making it compatible with nonpolar and polar aprotic solvents.^[1]

The following table summarizes the qualitative solubility of **triethyl 2-phosphonobutyrates** in various organic solvents as reported in the literature.

Solvent	Solubility	Reference(s)
Dichloromethane	Soluble	^[2]
Chloroform	Soluble	^[2]
Acetonitrile	Soluble	^[2]
Water	Not miscible or difficult to mix	^{[4][5]}

Note: This table represents qualitative data. For precise quantitative measurements, experimental determination is recommended.

Experimental Protocol for Quantitative Solubility Determination

To obtain precise solubility data, the following experimental protocol, based on the isothermal shake-flask method, is recommended.

Objective: To determine the equilibrium solubility of **triethyl 2-phosphonobutyrates** in a given organic solvent at a specific temperature.

Materials:

- **Triethyl 2-phosphonobutyrates** (purity ≥98%)
- Selected organic solvent (analytical grade)
- Scintillation vials or sealed glass flasks
- Constant temperature shaker bath or incubator

- Analytical balance
- Micropipettes
- Volumetric flasks
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system with a suitable detector (e.g., UV-Vis, MS)
- Syringe filters (0.22 μm , solvent-compatible)

Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **triethyl 2-phosphonobutyrate** to a series of vials, each containing a known volume of the selected organic solvent. The presence of undissolved solute is essential to ensure saturation.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C).
 - Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. Preliminary experiments may be necessary to determine the optimal equilibration time.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed at the set temperature for at least 2 hours to permit the undissolved solid to settle.
 - Carefully withdraw an aliquot of the clear supernatant using a pre-warmed (to the experimental temperature) syringe.

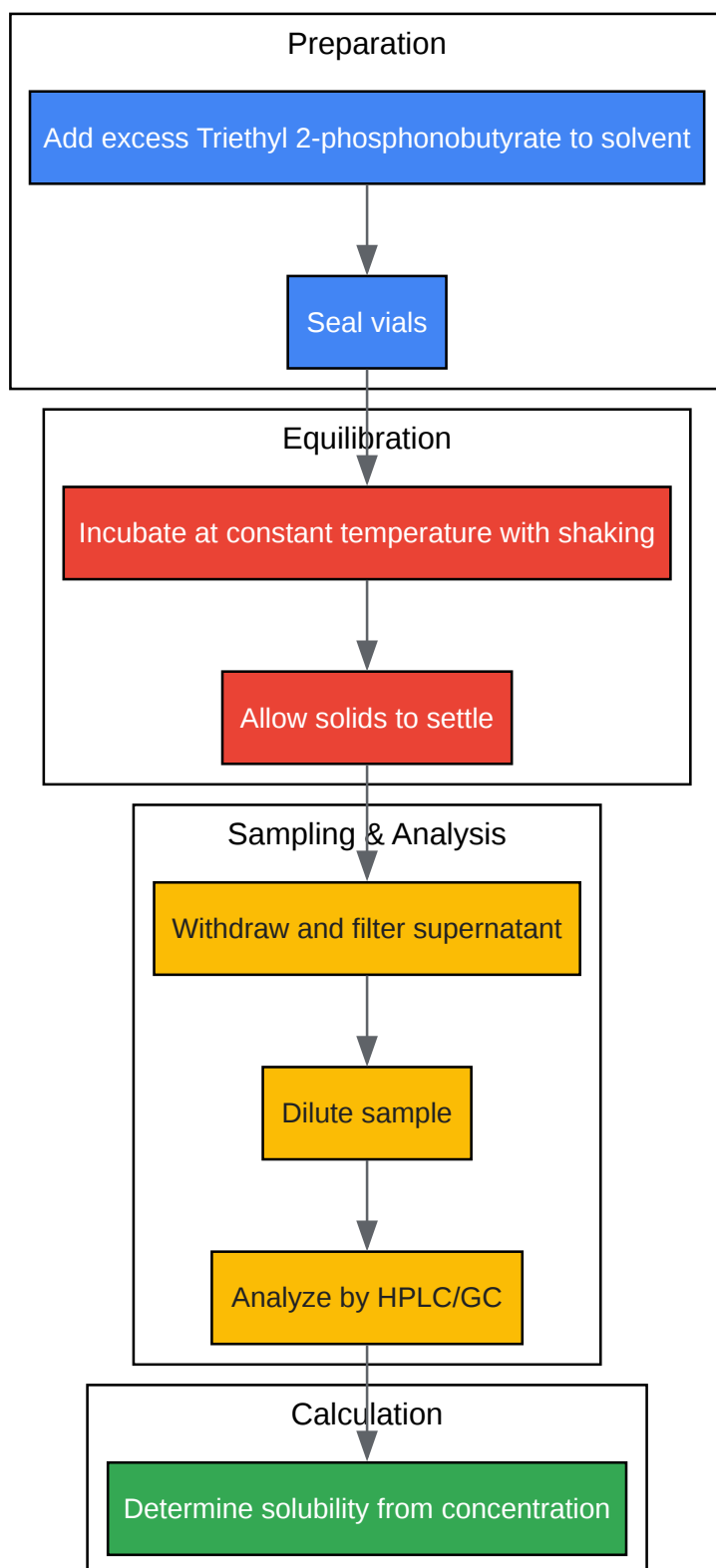
- Immediately filter the aliquot through a syringe filter into a pre-weighed volumetric flask. This step is crucial to remove any undissolved microparticles.
- Quantification:
 - Determine the mass of the collected filtrate.
 - Dilute the filtrate with the same solvent to a concentration within the linear range of the analytical method (HPLC or GC).
 - Analyze the diluted sample using a pre-validated HPLC or GC method to determine the concentration of **triethyl 2-phosphonobutyrate**. A standard calibration curve should be prepared for accurate quantification.
- Calculation of Solubility:
 - The solubility (S) can be calculated using the following formula:
$$S \text{ (g/100 mL)} = (C \times V_{\text{flask}} \times DF) / V_{\text{aliquot}} \times 100$$

Where:

 - C = Concentration of the diluted sample (g/mL)
 - V_{flask} = Volume of the volumetric flask (mL)
 - DF = Dilution factor
 - V_{aliquot} = Volume of the initial aliquot (mL)

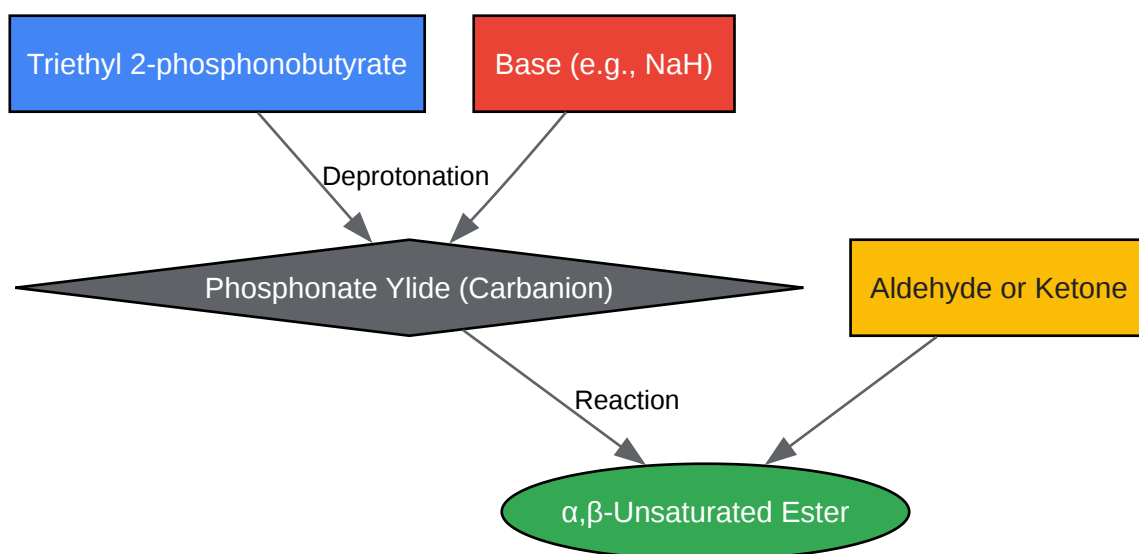
Visualizing Experimental and Synthetic Workflows

To further aid researchers, the following diagrams illustrate a typical workflow for solubility determination and a key synthetic application of **triethyl 2-phosphonobutyrate**.



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Figure 1. Workflow for determining the solubility of **Triethyl 2-phosphonobutyrate**.



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Figure 2. Horner-Wadsworth-Emmons reaction with **Triethyl 2-phosphonobutyrate**.

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